

# Assessing the Electrical Insulation Properties of Cured Diallyl Phthalate: A Comparative Guide

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## Compound of Interest

Compound Name: Diallyl phthalate

Cat. No.: B1670388

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Cured **Diallyl Phthalate** (DAP) resins are well-regarded for their excellent electrical insulating properties, which are notably stable even under conditions of high heat and humidity.<sup>[1][2]</sup> These thermosetting ester resins exhibit high insulation resistance, low electrical losses, and superior dimensional stability, making them a material of choice for demanding electrical and electronic applications.<sup>[1][2][3]</sup> This guide provides a comparative analysis of the electrical insulation properties of cured **Diallyl Phthalate** against other common thermosetting resins, namely Epoxy, Silicone, and Phenolic resins. The information is intended for researchers, scientists, and professionals in fields requiring high-performance insulating materials.

## Comparative Performance Data

The electrical insulation properties of thermosetting resins can vary based on their specific formulation, the type and amount of filler used (e.g., glass or mineral), and the curing conditions. The following tables summarize key electrical properties for a general comparison.

Table 1: Dielectric Strength, Volume Resistivity, and Arc Resistance

Material Type (Filler)	Dielectric Strength (kV/mm)	Volume Resistivity ( $\Omega\cdot\text{cm}$ )	Arc Resistance (seconds)
Diallyl Phthalate (Glass-Filled)	13.8 - 15.7[3][4]	$> 10^{13} - 10^{15}$ [3][5]	130[4]
Diallyl Phthalate (Mineral/Synth. Fiber)	16[5]	$10^{15}$ [5]	Not specified
Epoxy	$\sim 16 - 19.7$ [3][6]	$10^{12} - 10^{16}$ [3]	Not specified
Silicone	11.8 - 19.7[3]	$> 10^{13} - 10^{15}$ [3]	Not specified
Phenolic	$\sim 18.1$ [7]	$10^{11}$ [7]	Not specified

Table 2: Dielectric Constant, Dissipation Factor, and CTI

Material Type (Filler)	Dielectric Constant (@ 1 MHz)	Dissipation Factor (@ 1 MHz)	Comparative Tracking Index (CTI) (V)
Diallyl Phthalate (Glass-Filled)	3.8[3][4]	0.012[3][4]	$> 500$ [8]
Diallyl Phthalate (Specific Grade AM-3800)	Not specified	Not specified	800[9][10]
Epoxy	$\leq 6.0$ [3]	$\leq 0.05$ [3]	Not specified
Silicone	Not specified	Not specified	Not specified
Phenolic	Not specified	Not specified	Not specified

## Experimental Protocols

The data presented in this guide is based on standardized testing methods to ensure objective and comparable results. The primary standards are provided by organizations like ASTM International and the International Electrotechnical Commission (IEC).[11]

## 1. Dielectric Strength

- Standard: ASTM D149 or IEC 60243-1.[11]
- Methodology: This test measures a material's ability to withstand a high voltage before electrical breakdown occurs. A sample of the material is placed between two electrodes, and the voltage is increased at a controlled rate until the material fails and a puncture is observed.[11] The dielectric strength is calculated by dividing the breakdown voltage by the thickness of the sample.[12] The test can be performed under various environmental conditions, such as a range of temperatures, to simulate end-use applications.[11]

## 2. Volume and Surface Resistivity

- Standard: ASTM D257 or IEC 62631-3-1 / IEC 62631-3-2.[11]
- Methodology: This test determines a material's resistance to leakage current.
  - Volume Resistivity: Measures the resistance to an electrical current flowing through the bulk of the material.[11] It is defined as the electrical resistance between the opposite faces of a unit cube of the material.
  - Surface Resistivity: Measures the resistance to current flow along the surface of the material.[11][12] Resistivity is calculated from the applied voltage and the measured current.[11]

## 3. Arc Resistance

- Standard: ASTM D495.
- Methodology: This test assesses the ability of an insulating material to resist the formation of a conductive path on its surface when exposed to a high-voltage, low-current arc. The time in seconds until a conductive path is formed is recorded as the arc resistance.[12]

## 4. Dielectric Constant (Relative Permittivity) and Dissipation Factor

- Standard: ASTM D150 or IEC 62631-2-1.[11]
- Methodology:

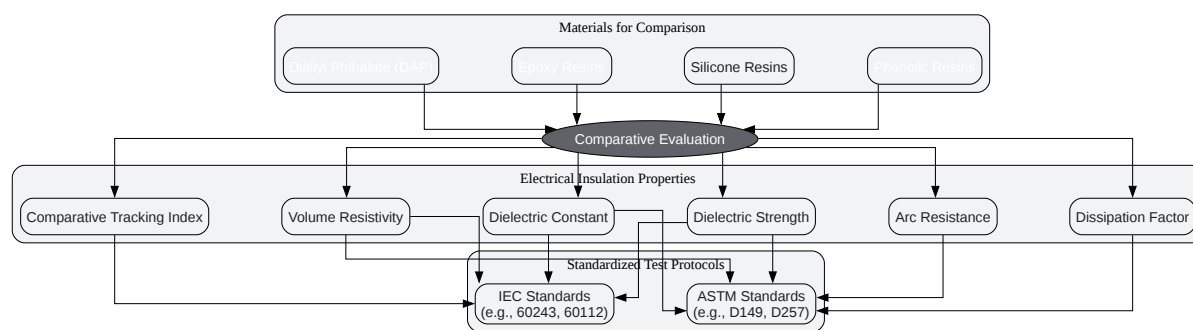
- Dielectric Constant: This property measures a material's ability to store electrical energy in an electric field.[\[11\]](#)[\[12\]](#) It is the ratio of the capacitance of a capacitor with the material as the dielectric to the capacitance of the same capacitor with a vacuum as the dielectric.
- Dissipation Factor ( $\tan \delta$ ): This indicates the energy lost as heat within the insulating material. A low dissipation factor is desirable for efficient insulation.

## 5. Comparative Tracking Index (CTI)

- Standard: IEC 60112 or ASTM D3638.[\[11\]](#)
- Methodology: The CTI test evaluates the resistance of an insulating material to tracking. Tracking is the formation of a conductive path on the surface of the insulator due to the combined effects of electrical stress and surface contamination. The test involves applying drops of a conductive solution to the material's surface between two electrodes while a voltage is applied. The CTI value is the maximum voltage at which the material withstands 50 drops without tracking.[\[11\]](#)

## Logical Comparison Workflow

The following diagram illustrates the logical process for assessing and comparing the electrical insulation properties of **Diallyl Phthalate** against its alternatives.



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Caption: Workflow for comparing electrical insulation properties.

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